

Application Notes and Protocols for Preparing AG1024 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AG1024, also known as Tyrphostin AG 1024, is a potent and selective inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) tyrosine kinase.[1][2][3] It plays a crucial role in studying cellular processes such as proliferation, apoptosis, and tumorigenesis by blocking the IGF-1R signaling pathway.[1][3] Accurate and consistent preparation of AG1024 stock solutions is paramount for obtaining reproducible and reliable experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing AG1024 stock solutions due to its high solvating capacity for both polar and nonpolar compounds. This document provides a detailed protocol for the preparation, storage, and handling of AG1024 stock solutions using DMSO.

Quantitative Data Summary

The following tables summarize the key quantitative information for **AG1024** and its solubility in DMSO.

Table 1: Physicochemical Properties of AG1024



Property	Value	Reference
Molecular Weight	305.17 g/mol	
Molecular Formula	C14H13BrN2O	_
CAS Number	65678-07-1	
Appearance	White to yellow solid	-

Table 2: Solubility and Recommended Stock Solution Parameters

Parameter	Value	Reference
Solubility in DMSO	≥ 50 mg/mL (≥ 163.84 mM)	
61 mg/mL (199.88 mM)		_
Recommended Stock Concentration	10 mM - 50 mM	General laboratory practice
Storage of Stock Solution	-20°C for up to 1 year	
-80°C for up to 2 years		_

Note: The solubility of **AG1024** can be affected by the purity of the compound and the quality of the DMSO. It is highly recommended to use fresh, anhydrous (hygroscopic) DMSO to ensure maximum solubility.

Experimental Protocols Materials and Equipment

- AG1024 powder
- · Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated analytical balance



- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol for Preparing a 10 mM AG1024 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **AG1024** stock solution. Adjust the quantities accordingly for different volumes or concentrations.

- Pre-weighing Preparation: Before handling AG1024 powder, ensure that you are wearing appropriate PPE. Allow the AG1024 vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing AG1024:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 3.05 mg of AG1024 powder into the tube.
 - Calculation:
 - Molecular Weight (MW) of AG1024 = 305.17 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x MW x V = 0.01 mol/L x 305.17 g/mol x 0.001 L = 0.0030517 g = 3.05 mg
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the AG1024 powder.
 - Cap the tube tightly.
- Ensuring Complete Dissolution:



- Vortex the solution for 1-2 minutes until the AG1024 is completely dissolved. A clear, yellowish solution should be observed.
- If necessary, gently warm the solution in a 37°C water bath for a few minutes to aid dissolution.

Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).

Protocol for Preparing Working Solutions

For cell-based assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid cytotoxicity.

- · Thawing the Stock Solution:
 - Remove a single aliquot of the AG1024 stock solution from the freezer and allow it to thaw completely at room temperature.

Serial Dilution:

- Perform serial dilutions of the stock solution in sterile cell culture medium or an appropriate buffer (e.g., PBS) to achieve the desired final working concentration.
- \circ For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock to 999 μ L of medium).
- Control Group:



 It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the experimental samples to account for any effects of the solvent itself.

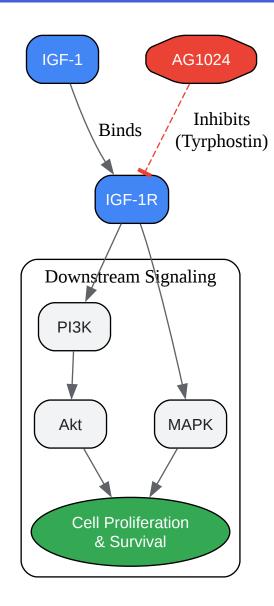
Visualizations



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Caption: Workflow for preparing a 10 mM AG1024 stock solution in DMSO.





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Caption: Simplified IGF-1R signaling pathway and the inhibitory action of AG1024.

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